

# Navigating the Landscape of Brominated Methoxy-Nitropyridines: A Technical Guide for Researchers

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## Compound of Interest

Compound Name:	2-Bromo-5-methoxy-4-nitropyridine
CAS No.:	1805513-34-1
Cat. No.:	B2845714

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An In-depth Exploration of Synonyms, Synthesis, and Applications of Key Isomers in Drug Discovery and Organic Chemistry

## Executive Summary

In the intricate world of medicinal chemistry and organic synthesis, precision in molecular nomenclature is paramount. The query for "**2-Bromo-5-methoxy-4-nitropyridine**" leads to an exploration of a landscape of closely related and often confused isomers. This technical guide serves to clarify the identity of relevant brominated methoxy-nitropyridine scaffolds, providing researchers, scientists, and drug development professionals with a comprehensive understanding of their properties, synthesis, and applications. Through a detailed examination of the available scientific literature and chemical supplier information, this document focuses on two key, verifiable compounds: 5-Bromo-2-methoxy-4-nitropyridine and the more commercially prevalent 5-Bromo-2-methoxy-4-methyl-3-nitropyridine. By presenting their distinct chemical identities, synthesis protocols, and roles as versatile intermediates, this guide aims to empower

researchers to confidently select and utilize these critical building blocks in their discovery and development endeavors.

## Deconstructing the Nomenclature: Identifying the Correct Scaffolds

Initial searches for "**2-Bromo-5-methoxy-4-nitropyridine**" do not yield a readily available compound with a corresponding CAS number or significant literature presence. This suggests a potential ambiguity or misnomer in the original query. However, the search reveals two closely related and structurally significant isomers that are commercially available and have documented applications.

- 5-Bromo-2-methoxy-4-nitropyridine (CAS: 446284-18-0): This compound is a direct structural isomer of the initial query and is a more plausible candidate for research and synthesis applications.
- 5-Bromo-2-methoxy-4-methyl-3-nitropyridine (CAS: 884495-14-1): This substituted picoline derivative is a widely available and utilized intermediate in the pharmaceutical and agrochemical industries.<sup>[1]</sup>

This guide will proceed to detail the technical aspects of both of these validated compounds, providing a robust resource for researchers working with substituted pyridines.

### In-Focus: 5-Bromo-2-methoxy-4-nitropyridine

This section will delve into the chemical properties, synthesis, and potential applications of 5-Bromo-2-methoxy-4-nitropyridine, a key building block for the synthesis of more complex molecules.

### Core Chemical Data

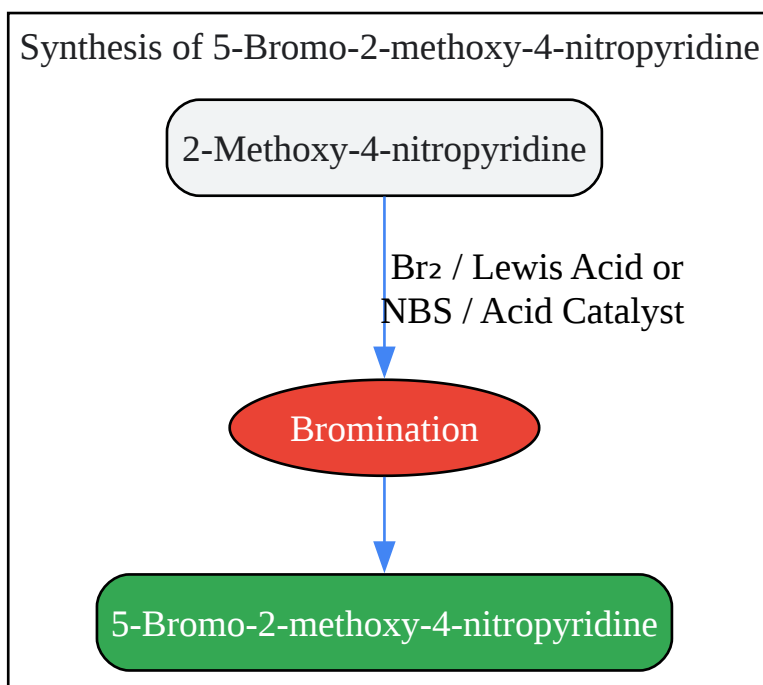
A summary of the key physicochemical properties of 5-Bromo-2-methoxy-4-nitropyridine is provided below for quick reference.

Property	Value	Source
CAS Number	446284-18-0	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>3</sub>	[2][3]
Molecular Weight	233.02 g/mol	[2][3]
IUPAC Name	5-bromo-2-methoxy-4-nitropyridine	[3]
Appearance	Not specified (typically a solid)	-
Purity	≥95%	[4]

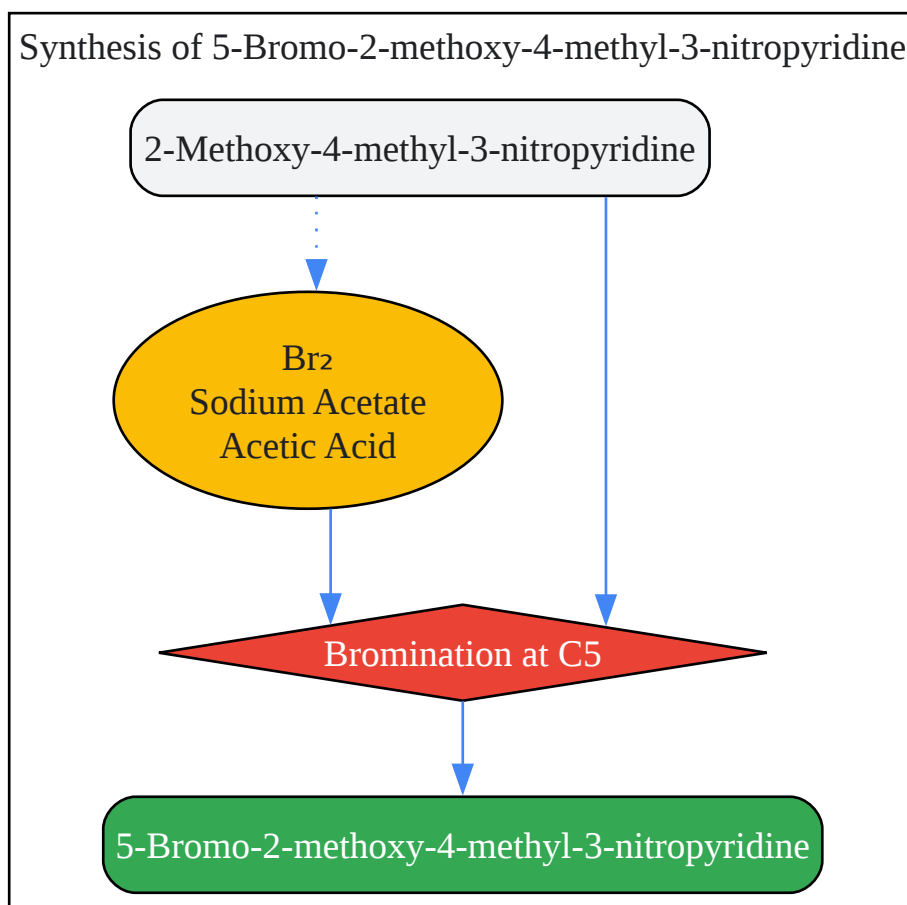
## Synthesis and Reactivity

While specific, detailed laboratory preparations for 5-Bromo-2-methoxy-4-nitropyridine are not extensively documented in readily available literature, a plausible synthetic route can be inferred from general principles of pyridine chemistry. A potential synthetic workflow is outlined below.

## Synthesis of 5-Bromo-2-methoxy-4-nitropyridine



## Synthesis of 5-Bromo-2-methoxy-4-methyl-3-nitropyridine



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Caption: Synthetic workflow for 5-Bromo-2-methoxy-4-methyl-3-nitropyridine.

Detailed Experimental Protocol:

Objective: To synthesize 5-Bromo-2-methoxy-4-methyl-3-nitropyridine via electrophilic bromination.

Materials:

- 2-methoxy-4-methyl-3-nitropyridine
- Sodium acetate
- Acetic acid
- Bromine (Br<sub>2</sub>)
- 10% aqueous sodium bisulfite solution
- Saturated aqueous sodium sulfate solution
- Deionized water

Procedure:

- To a stirred solution of 2-methoxy-4-methyl-3-nitropyridine (1.0 eq) in acetic acid, slowly add sodium acetate (3.6 eq) at room temperature. [5][6]2. Carefully add bromine (2.7 eq) dropwise to the reaction mixture. The addition time should be controlled to maintain the reaction temperature. [5][6]3. After the addition is complete, heat the reaction mixture to 80 °C for 12 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC). [6]4. Upon completion, cool the reaction mixture to 0 °C.
- Quench the reaction by the sequential addition of a 10% aqueous sodium bisulfite solution and a saturated aqueous sodium sulfate solution. [5]6. The resulting solid product is collected by filtration, washed with water, and dried under reduced pressure to yield 5-bromo-2-methoxy-4-methyl-3-nitropyridine as a light yellow solid. [5][6] Self-Validating

System: The purity and identity of the synthesized compound should be confirmed by analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry. The expected  $^1\text{H}$  NMR spectrum in DMSO- $d_6$  would show singlets for the pyridine proton, the methoxy protons, and the methyl protons. [5][6]

## Applications in Drug Discovery and Agrochemicals

5-Bromo-2-methoxy-4-methyl-3-nitropyridine is a versatile intermediate with significant applications in both the pharmaceutical and agrochemical industries. [1]

- **Pharmaceutical Development:** This compound serves as a crucial building block in the synthesis of various pharmaceutical agents, with notable applications in the development of anti-cancer and anti-inflammatory drugs. [1] The presence of multiple functional groups allows for diverse chemical modifications to explore structure-activity relationships and optimize drug candidates. One report suggests potential anticancer activity through the inhibition of bromodomains, which are involved in the regulation of cell division and DNA repair. [5]
- **Agrochemical Chemistry:** It is utilized in the formulation of agrochemicals, contributing to the development of effective pesticides and herbicides. [1]

## Safety and Handling

Both 5-Bromo-2-methoxy-4-nitropyridine and 5-Bromo-2-methoxy-4-methyl-3-nitropyridine should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

## Conclusion

While the initial query for "**2-Bromo-5-methoxy-4-nitropyridine**" highlights a common challenge in chemical nomenclature, a deeper investigation reveals a family of valuable and structurally related isomers. This guide has provided a comprehensive technical overview of two key compounds: 5-Bromo-2-methoxy-4-nitropyridine and 5-Bromo-2-methoxy-4-methyl-3-nitropyridine. By clarifying their distinct identities, presenting detailed synthesis protocols, and outlining their significant applications, this document equips researchers with the foundational

knowledge required to effectively utilize these versatile building blocks in their synthetic and drug discovery endeavors. As with any chemical synthesis, adherence to safety protocols and validation of experimental results through rigorous analytical techniques are paramount for successful and reproducible research.

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